

An In-depth Technical Guide to 7-(Bromomethyl)benzo[b]thiophene

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Compound of Interest

Compound Name: 7-(Bromomethyl)benzo[b]thiophene

Cat. No.: B157801

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **7-(Bromomethyl)benzo[b]thiophene**, a key intermediate in medicinal chemistry and materials science. This document details its chemical and physical properties, provides a likely synthetic protocol, and explores its applications in the development of bioactive molecules.

Chemical Identity and Properties

7-(Bromomethyl)benzo[b]thiophene is a substituted benzothiophene, a heterocyclic aromatic compound. The presence of a reactive bromomethyl group makes it a valuable building block for the synthesis of more complex molecular architectures.

Table 1: Chemical and Physical Properties of **7-(Bromomethyl)benzo[b]thiophene**

Property	Value	Source(s)
CAS Number	10133-24-1	[1]
Molecular Formula	C ₉ H ₇ BrS	[1]
Molecular Weight	227.12 g/mol	[1]
Melting Point	44 °C	[2]
Boiling Point	135-137 °C	[2]
Density (Predicted)	1.593 ± 0.06 g/cm ³	[2]
Appearance	Likely a solid at room temperature	Inferred from melting point
Solubility	Expected to be soluble in common organic solvents like chloroform, dichloromethane, and ethyl acetate; insoluble in water.	[1]

Synthesis

The primary route for the synthesis of **7-(Bromomethyl)benzo[b]thiophene** is the radical bromination of 7-methylbenzo[b]thiophene. This reaction typically employs N-Bromosuccinimide (NBS) as the bromine source and a radical initiator, such as benzoyl peroxide or AIBN, under thermal or photochemical conditions.

Experimental Protocol: Synthesis of 7-(Bromomethyl)benzo[b]thiophene

The following protocol is adapted from established procedures for the benzylic bromination of similar substituted methyl-benzothiophenes.[\[3\]](#)[\[4\]](#)

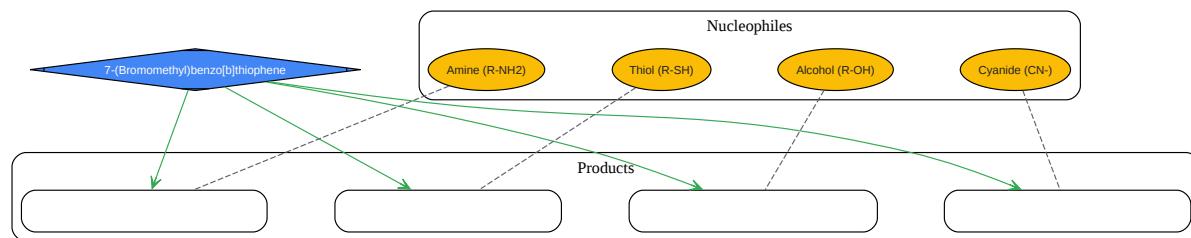
Reaction Scheme:

7-Methylbenzo[b]thiophene

Radical Bromination

7-(Bromomethyl)benzo[b]thiophene

NBS, Benzoyl Peroxide
Solvent (e.g., n-heptane)
Heat/Light

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